

# Essential Safety and Operational Protocols for Handling ARCC-4

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## Compound of Interest

Compound Name: ARCC-4

Cat. No.: B15607438

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This document provides crucial safety and logistical information for the handling of **ARCC-4** (CAS No. 1973403-00-7), a potent, low-nanomolar Androgen Receptor (AR) degrader based on PROTAC technology. Given that a specific Safety Data Sheet (SDS) for **ARCC-4** is not publicly available, this guidance is predicated on best practices for handling potent chemical compounds and available safety data for its component, enzalutamide. It is imperative to supplement this information with a thorough risk assessment and consultation with your institution's Environmental Health and Safety (EHS) department before commencing any work.

## Compound Data Summary

The following table summarizes key data for **ARCC-4**, compiled from various sources.

Parameter	Value/Information	Source
Chemical Name	ARCC-4	[1]
CAS Number	1973403-00-7	[1][2]
Molecular Formula	C <sub>53</sub> H <sub>56</sub> F <sub>3</sub> N <sub>7</sub> O <sub>7</sub> S <sub>2</sub>	[1]
Molecular Weight	1024.18 g/mol	[1]
Purity	≥98% (HPLC)	[2]
Solubility	Soluble in DMSO (to 100 mM)	
Storage (Solid)	Store at -20°C	[2][3]
Storage (in DMSO)	Store at -80°C for up to 2 years; -20°C for up to 1 year.	[3]

## Personal Protective Equipment (PPE)

Due to the potent nature of **ARCC-4**, a comprehensive PPE strategy is mandatory to prevent exposure. The following table outlines the recommended PPE for various laboratory tasks involving this compound.

Task	Minimum Required PPE	Recommended PPE for High-Risk Operations
General Laboratory Operations	- Nitrile gloves (single pair)- Safety glasses with side shields- Fully-buttoned laboratory coat	- Double nitrile gloves- Chemical splash goggles
Weighing of Powders	- Double nitrile gloves- Chemical splash goggles- Face shield- Disposable gown with tight-fitting cuffs- NIOSH-approved respirator (e.g., N95 for powders)	- Powered Air-Purifying Respirator (PAPR) with appropriate cartridges
Preparation of Solutions	- Double nitrile gloves- Chemical splash goggles- Face shield- Chemical-resistant apron over lab coat	- Use of a ventilated enclosure (e.g., chemical fume hood) is mandatory
Conducting Reactions	- Double nitrile gloves (material selected based on all reactants)- Chemical splash goggles- Laboratory coat	- Work should be conducted within a certified chemical fume hood or glove box
Waste Disposal	- Double nitrile gloves- Chemical splash goggles- Laboratory coat	- Chemical-resistant apron

Note: Always inspect PPE for integrity before use. Contaminated disposable PPE must be disposed of as hazardous waste. Reusable PPE must be decontaminated according to institutional protocols.

## Operational and Disposal Plans

A structured workflow is essential for the safe handling and disposal of **ARCC-4**.

## Experimental Protocols: Safe Handling Workflow

- Preparation and Pre-Handling:
  - Designate a specific handling area, such as a chemical fume hood or a glove box, for all manipulations of **ARCC-4**.
  - Ensure the designated area is clean and uncluttered.
  - Assemble all necessary equipment, including PPE, spill cleanup materials, and waste containers, before handling the compound.
  - Review this safety guide and any available institutional protocols.
- Handling of Solid **ARCC-4**:
  - Perform all weighing and aliquoting of solid **ARCC-4** within a ventilated enclosure to minimize the risk of inhalation.
  - Use disposable weigh boats and spatulas to avoid cross-contamination.
  - Handle the compound gently to prevent aerosolization.
- Preparation of **ARCC-4** Solutions:
  - Prepare solutions in a chemical fume hood.
  - Slowly add the solvent to the solid compound to prevent splashing.
  - Ensure the container is appropriately labeled with the compound name, concentration, solvent, and date of preparation.
- Post-Handling and Decontamination:
  - Decontaminate all work surfaces with an appropriate solvent (e.g., 70% ethanol) followed by a standard laboratory cleaning agent.
  - Decontaminate all reusable equipment that has come into contact with **ARCC-4**.
  - Dispose of all contaminated disposable materials as hazardous waste.

## Disposal Plan

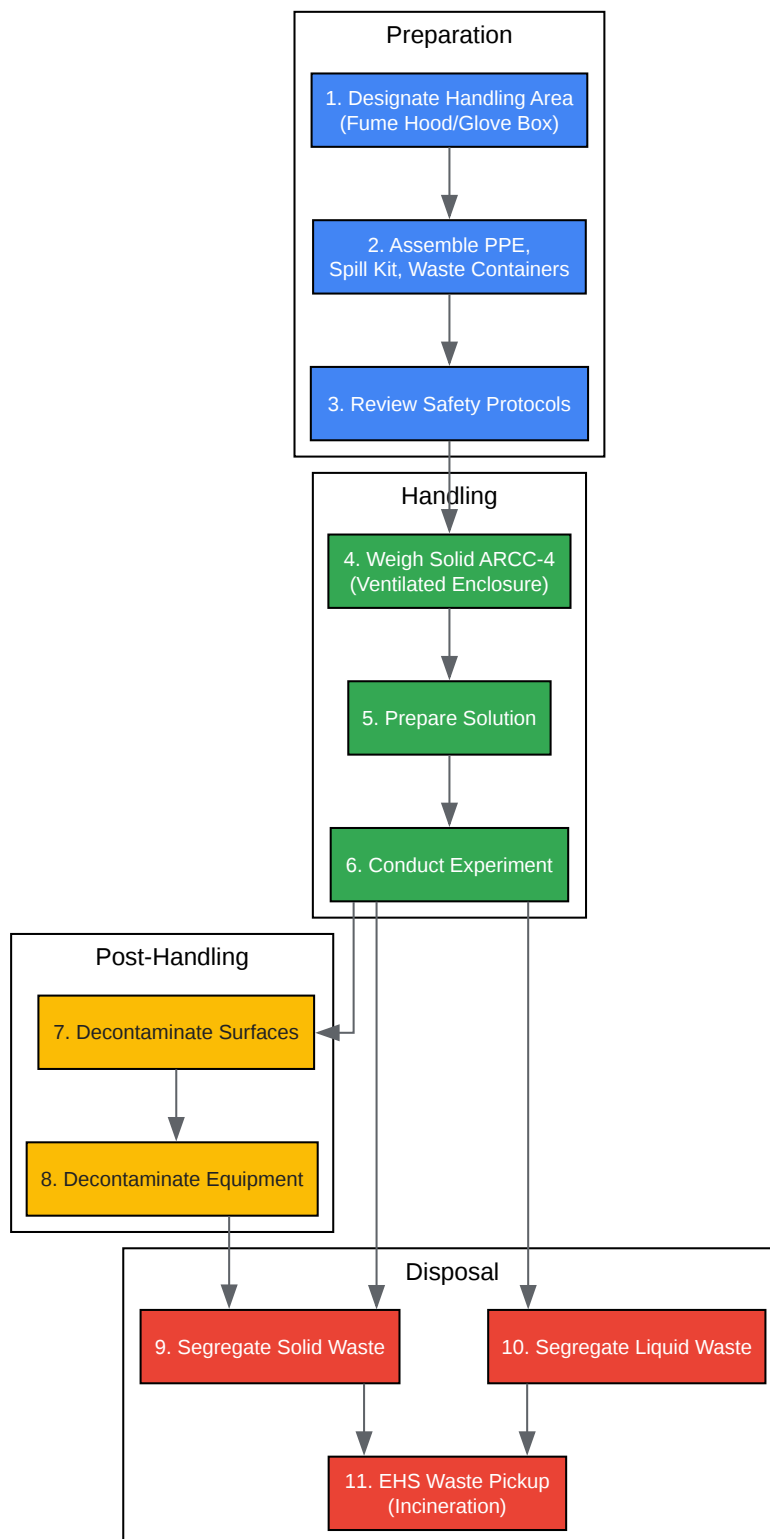
All waste materials contaminated with **ARCC-4** must be treated as hazardous chemical waste.  
[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Waste Segregation:
  - Solid Waste: Collect all contaminated solid waste, including gloves, pipette tips, weigh boats, and bench paper, in a dedicated, clearly labeled, and sealed hazardous waste container.[\[6\]](#)
  - Liquid Waste: Collect all solutions containing **ARCC-4**, including unused stock solutions and experimental media, in a separate, leak-proof, and clearly labeled hazardous waste container.[\[5\]](#) Do not mix with other waste streams unless explicitly permitted by your institution's EHS.
  - Sharps Waste: Dispose of any contaminated needles or other sharps in a designated sharps container for hazardous chemical waste.
- Waste Disposal Procedure:
  - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**ARCC-4**," and the approximate concentration and quantity.[\[5\]](#)
  - Store waste containers in a designated satellite accumulation area within the laboratory.
  - Arrange for waste pickup and disposal through your institution's EHS department. The primary recommended disposal method for potent research compounds is high-temperature incineration by a licensed hazardous waste disposal facility.[\[4\]](#)
  - Under no circumstances should **ARCC-4** or its waste be disposed of down the drain or in the regular trash.[\[5\]](#)[\[6\]](#)

## Mandatory Visualizations

### ARCC-4 Handling and Disposal Workflow

## ARCC-4 Handling and Disposal Workflow



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Caption: Logical workflow for the safe handling and disposal of **ARCC-4**.

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